

Molecular formula and molar mass of ammonium dihydrogen phosphate

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

Cat. No.: B147845

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An In-depth Technical Guide on Ammonium Dihydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the fundamental chemical properties of **ammonium dihydrogen phosphate**, a compound with significant applications across various scientific and industrial sectors.

Molecular Identity and Composition

Ammonium dihydrogen phosphate, also known as monoammonium phosphate (MAP), is an ammonium salt of phosphoric acid.^[1] Its chemical structure consists of the ammonium cation (NH_4^+) and the dihydrogen phosphate anion (H_2PO_4^-).

Table 1: Molecular Formula and Synonyms

Parameter	Value
Molecular Formula	$(\text{NH}_4)(\text{H}_2\text{PO}_4)$ [2] [3]
Alternate Formula	$\text{H}_6\text{NO}_4\text{P}$
Common Synonyms	Monoammonium phosphate (MAP) [2] [3] , Ammonium acid phosphate [4]
CAS Number	7722-76-1 [5]

Molar Mass and Physicochemical Properties

The molar mass of a compound is a critical parameter in experimental design, enabling accurate preparation of solutions and quantitative analysis. The molar mass of **ammonium dihydrogen phosphate** is 115.03 g/mol .[\[4\]](#)[\[6\]](#)

Table 2: Quantitative Physicochemical Data

Parameter	Value
Molar Mass	115.03 g/mol [4] [6]
Density	1.81 g/cm ³ at 20 °C [6]
Melting Point	190 °C [5]
pH	3.8 - 4.4 (50 g/L solution at 25 °C) [4]

Experimental Protocols

Determination of Molar Mass:

The molar mass of **ammonium dihydrogen phosphate** is calculated by summing the atomic masses of its constituent atoms. The molecular formula, $\text{NH}_4\text{H}_2\text{PO}_4$, indicates the presence of:

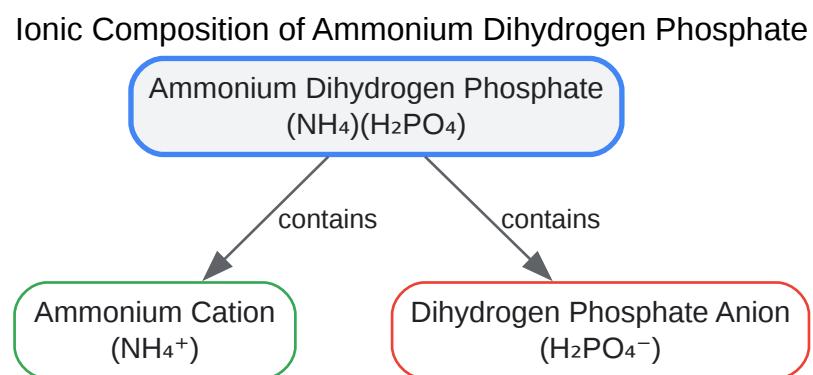
- 1 Nitrogen (N) atom
- 6 Hydrogen (H) atoms

- 1 Phosphorus (P) atom
- 4 Oxygen (O) atoms

The calculation is as follows: $(1 \times \text{Atomic Mass of N}) + (6 \times \text{Atomic Mass of H}) + (1 \times \text{Atomic Mass of P}) + (4 \times \text{Atomic Mass of O})$

Logical Relationship of Components

The following diagram illustrates the ionic components that constitute **ammonium dihydrogen phosphate**.



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Caption: Ionic components of **ammonium dihydrogen phosphate**.

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